

Application Notes and Protocols for (Rac)-S 16924

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(Rac)-S 16924 is a novel psychoactive compound with potential applications in neuroscience research, particularly in the study of psychiatric disorders. It acts as a potent partial agonist at serotonin 5-HT1A receptors and also exhibits antagonist properties at dopamine D2 and serotonin 5-HT2A/2C receptors.[1][2][3] This profile is comparable to the atypical antipsychotic clozapine, suggesting its potential in modulating dopaminergic and serotonergic systems.[1][2] These application notes provide detailed protocols for the dissolution of (Rac)-S 16924 for various experimental paradigms.

Chemical Properties

A summary of the key chemical properties of (Rac)-S 16924 is provided in the table below.



Property	Value	
Chemical Name	(Rac)-2-[1-[2-(2,3-dihydro-1,4-benzodioxin-5-yloxy)ethyl]pyrrolidin-3-yl]-1-(4-fluorophenyl)ethanone	
Molecular Formula	C22H24FNO4	
Molecular Weight	385.43 g/mol	
Appearance	Presumed to be a solid, crystalline powder.	

Solubility Data

While specific solubility data for **(Rac)-S 16924** is not readily available in the public domain, its structural and pharmacological similarities to clozapine suggest a comparable solubility profile. Clozapine is known to be soluble in organic solvents such as dimethyl sulfoxide (DMSO) and ethanol. Therefore, it is highly probable that **(Rac)-S 16924** is also soluble in these solvents. The following table provides presumed solubility information and recommended solvents for preparing stock solutions.



Solvent	Presumed Solubility	Recommended for	Notes
Dimethyl Sulfoxide (DMSO)	High	In vitro and in vivo studies	Prepare a high- concentration stock solution (e.g., 10-50 mM). Final DMSO concentration in experiments should be kept low (typically <0.5%) to avoid solvent-induced artifacts.
Ethanol (EtOH)	Moderate	In vitro and in vivo studies	Can be used as an alternative to DMSO. The final ethanol concentration in experiments should also be minimized.
Aqueous Buffers (e.g., PBS, Saline)	Low to Insoluble	Dilution of stock solutions	(Rac)-S 16924 is not expected to be directly soluble in aqueous solutions. Prepare stock solutions in an organic solvent first.

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-S 16924** in DMSO, which can be used for a variety of in vitro and in vivo experiments.

Materials:

• (Rac)-S 16924 powder



- Dimethyl Sulfoxide (DMSO), cell culture grade or equivalent purity
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass of (Rac)-S 16924:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 385.43 g/mol * (1000 mg / 1 g) = 3.85 mg
- · Weigh the compound:
 - Carefully weigh out 3.85 mg of (Rac)-S 16924 powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of DMSO to the microcentrifuge tube containing the (Rac)-S 16924 powder.
- Dissolve the compound:
 - Vortex the tube vigorously until the powder is completely dissolved. Gentle warming in a 37°C water bath may aid in dissolution if necessary.
- Storage:
 - Store the 10 mM stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for In Vitro Cell-Based Assays



This protocol details the dilution of the DMSO stock solution for use in cell culture experiments.

Materials:

- 10 mM (Rac)-S 16924 stock solution in DMSO
- Sterile cell culture medium (e.g., DMEM, RPMI-1640) appropriate for your cell line
- Sterile microcentrifuge tubes

Procedure:

- Determine the final desired concentration:
 - \circ For example, to achieve a final concentration of 10 μ M in a cell culture well containing 1 mL of medium.
- Prepare an intermediate dilution (optional but recommended):
 - \circ To minimize the final DMSO concentration, it is good practice to make an intermediate dilution. For a final concentration of 10 μ M, you can prepare a 1 mM intermediate solution by diluting the 10 mM stock 1:10 in cell culture medium (e.g., 10 μ L of 10 mM stock + 90 μ L of medium).
- Prepare the final working solution:
 - Add the appropriate volume of the stock or intermediate solution to the cell culture medium. To achieve 10 μM from a 10 mM stock, you would perform a 1:1000 dilution (e.g., add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium).
- DMSO control:
 - It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the wells treated with (Rac)-S 16924.

Preparation of Dosing Solutions for In Vivo Animal Studies



This protocol provides guidance on preparing **(Rac)-S 16924** for administration to animals. The choice of vehicle will depend on the route of administration.

Materials:

- 10 mM (Rac)-S 16924 stock solution in DMSO
- Sterile saline (0.9% NaCl)
- Tween 80 or other suitable surfactant/solubilizing agent (optional)

Procedure:

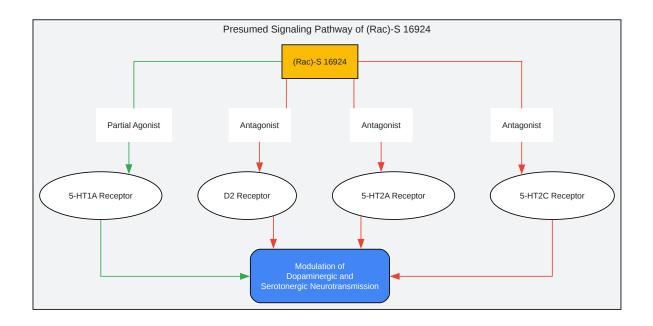
- Determine the required dose and dosing volume:
 - For example, a dose of 1 mg/kg for a 25 g mouse, with a dosing volume of 10 mL/kg.
 - Total dose per mouse = 1 mg/kg * 0.025 kg = 0.025 mg
 - Dosing volume = 10 mL/kg * 0.025 kg = 0.25 mL
 - Required concentration of dosing solution = 0.025 mg / 0.25 mL = 0.1 mg/mL
- Prepare the dosing solution:
 - A common vehicle for subcutaneous (s.c.) or intraperitoneal (i.p.) injection of hydrophobic compounds is a mixture of DMSO, a surfactant like Tween 80, and saline. A typical formulation might be 5% DMSO, 5% Tween 80, and 90% saline.
 - To prepare 1 mL of a 0.1 mg/mL dosing solution:
 - Calculate the required volume of the 10 mM (3.85 mg/mL) stock solution: Volume = (0.1 mg) / (3.85 mg/mL) = 0.026 mL (26 μL).
 - In a sterile tube, add 26 μL of the 10 mM stock solution.
 - Add 50 μL of DMSO and 50 μL of Tween 80.
 - Vortex to mix thoroughly.



- Add 874 μL of sterile saline to bring the total volume to 1 mL.
- Vortex again to ensure a homogenous suspension or solution.
- Vehicle control:
 - Prepare a vehicle control solution with the same composition (e.g., 5% DMSO, 5% Tween 80, 90% saline) but without (Rac)-S 16924 for administration to the control group of animals.

Signaling Pathway and Experimental Workflow Diagrams

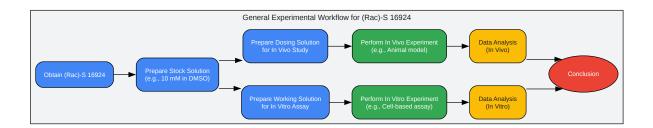
The following diagrams illustrate the presumed signaling pathway of **(Rac)-S 16924** and a general experimental workflow for its use.





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Caption: Presumed signaling pathway of (Rac)-S 16924.



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Caption: General experimental workflow for using (Rac)-S 16924.

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References

- 1. S 16924 ((R)-2-[1-[2-(2,3-dihydro-benzo[1,4] dioxin-5-Yloxy)-ethyl]-pyrrolidin-3yl]-1-(4-fluoro-phenyl)-ethanone), a novel, potential antipsychotic with marked serotonin (5-HT)1A agonist properties: I. Receptorial and neurochemical profile in comparison with clozapine and haloperidol PubMed [pubmed.ncbi.nlm.nih.gov]
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